

o-Toluic Acid-13C: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *o*-Toluic acid-13C

Cat. No.: B3044200

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties, stability, and handling of **o-Toluic acid-13C**, a stable isotope-labeled compound crucial for a variety of research applications, including its use as an internal standard in quantitative analyses by nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), and liquid chromatography-mass spectrometry (LC-MS).^[1]

Core Physical and Chemical Properties

o-Toluic acid-13C, also known as 2-Methylbenzoic acid-13C, is a solid, white to off-white crystalline compound at room temperature.^{[2][3]} The incorporation of a 13C isotope provides a distinct mass signature, facilitating its use as a tracer and internal standard in metabolic flux analysis and therapeutic drug monitoring.^[1]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **o-Toluic acid-13C** and its unlabeled counterpart.

Property	Value	Source(s)
Chemical Formula	C ₇ ¹³ CH ₈ O ₂	[2]
Molecular Weight	137.16 g/mol	
CAS Number	70838-82-3	
Unlabeled CAS Number	118-90-1	
Physical State	Solid	
Appearance	White to off-white crystalline solid	
Melting Point	102 - 105 °C (216 - 221 °F)	
Boiling Point	258 - 259 °C (496 - 498 °F)	
Water Solubility	1.2 g/L	
Density	Approximately 1.062 g/cm ³ at 25 °C	
Flash Point	148 °C (298 °F)	
Auto-ignition Temp.	495 °C (923 °F)	
Log P (octanol/water)	2.46	

Stability and Storage

o-Toluic acid-13C is a stable compound under recommended storage conditions. For long-term viability, it is advised to store the compound at room temperature in a dry, cool, and well-ventilated area. The container should be kept tightly closed to prevent contamination. After a period of three years, it is recommended to re-analyze the compound for chemical purity before use.

Incompatible Materials: To ensure stability, avoid contact with strong oxidizing agents, strong bases, and strong acids/alkalis.

Hazardous Decomposition Products: Under fire conditions, **o-Toluic acid-13C** may decompose to produce carbon oxides (carbon monoxide and carbon dioxide).

Experimental Protocols and Handling

Given its applications as an internal standard, proper handling and protocol design are paramount for accurate and reproducible results.

Safety and Handling Precautions

When handling **o-Toluic acid-13C**, it is essential to use appropriate personal protective equipment (PPE) to avoid contact with skin and eyes, and to prevent the formation of dust and aerosols.

- Engineering Controls: Use in a well-ventilated area, preferably with a mechanical exhaust or a laboratory fume hood.
- Eye Protection: Wear safety glasses with side-shields or goggles.
- Hand Protection: Handle with gloves and dispose of them properly after use.
- Skin and Body Protection: Wear impervious clothing. The type of protective equipment should be selected based on the concentration and amount of the substance at the specific workplace.
- Respiratory Protection: If there is a risk of inhalation, use a suitable respirator.

In case of accidental exposure, follow standard first-aid measures:

- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- Skin Contact: Wash off with soap and plenty of water.
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.
- Ingestion: Rinse mouth with water and consult a physician. Never give anything by mouth to an unconscious person.

Representative Experimental Workflow: Quantitative Analysis using LC-MS

The following is a generalized workflow for the use of **o-Toluic acid-13C** as an internal standard for the quantification of unlabeled o-Toluic acid in a biological matrix.

- Standard and Sample Preparation:
 - Prepare a stock solution of **o-Toluic acid-13C** in a suitable organic solvent (e.g., methanol or acetonitrile).
 - Create a series of calibration standards by spiking known concentrations of unlabeled o-Toluic acid into the blank biological matrix.
 - Add a fixed concentration of the **o-Toluic acid-13C** internal standard solution to all calibration standards, quality control samples, and unknown samples.
 - Perform a sample extraction (e.g., protein precipitation, liquid-liquid extraction, or solid-phase extraction) to remove interferences from the biological matrix.
 - Evaporate the solvent and reconstitute the residue in the mobile phase.
- LC-MS Analysis:
 - Inject the prepared samples onto a suitable liquid chromatography (LC) system coupled to a mass spectrometer (MS).
 - Use an appropriate LC column (e.g., C18) and mobile phase to achieve chromatographic separation of o-Toluic acid from other matrix components.
 - Set up the mass spectrometer to monitor the specific mass-to-charge ratios (m/z) for both unlabeled o-Toluic acid and **o-Toluic acid-13C**.
- Data Processing:
 - Integrate the peak areas for both the analyte (unlabeled o-Toluic acid) and the internal standard (**o-Toluic acid-13C**).

- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of o-Toluic acid in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Experimental Workflow for Quantitative Analysis

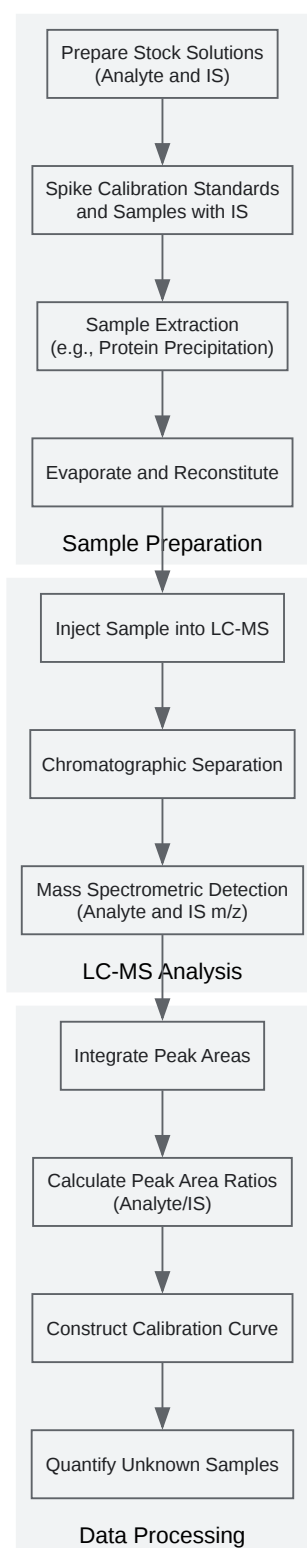


Figure 1: Experimental Workflow for Quantitative Analysis using o-Toluic Acid-13C as an Internal Standard

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Caption: Workflow for quantitative analysis using **o-Toluic acid-13C**.

Logical Relationship Diagram for Stability Considerations

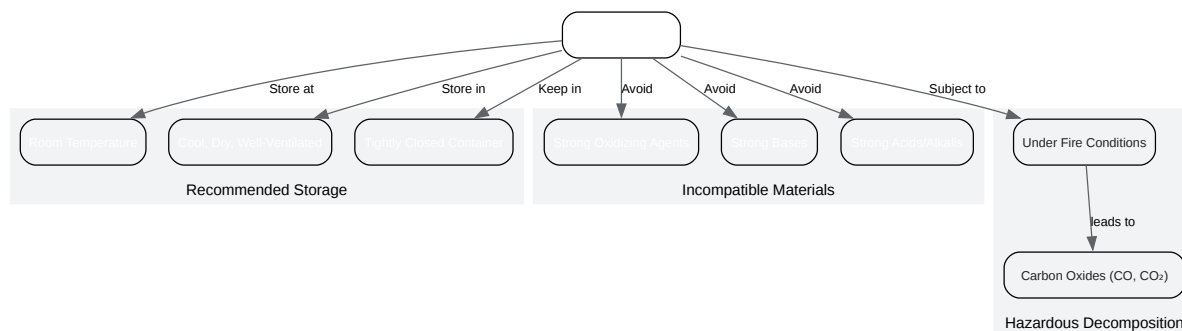


Figure 2: Stability Considerations for o-Toluic Acid-13C

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